

safety and handling of 5-Chloro-2-ethylaniline

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Compound of Interest

Compound Name: 5-Chloro-2-ethylaniline

Cat. No.: B2631958

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An In-Depth Technical Guide to the Safe Handling of **5-Chloro-2-ethylaniline**

Executive Overview

This guide provides comprehensive safety and handling protocols for **5-Chloro-2-ethylaniline** (CAS No: 3843-97-8), a chemical intermediate utilized in the synthesis of dyes, pigments, agrochemicals, and pharmaceuticals.[1] A critical analysis of available safety data reveals a significant lack of comprehensive toxicological information for this specific compound. Therefore, this document institutes a precautionary principle, deriving safety protocols from the known hazards of structurally similar compounds, particularly its analogue 5-Chloro-2-methylaniline (CAS No: 95-79-4), and general principles of handling aromatic amines.[2]

This guide is intended for researchers, scientists, and drug development professionals. It emphasizes a proactive approach to safety, focusing on rigorous hazard assessment, appropriate engineering controls, mandatory personal protective equipment (PPE), and established emergency procedures. Adherence to these guidelines is essential to mitigate potential risks and ensure a safe laboratory environment.

Hazard Identification and Toxicological Profile

Comprehensive toxicological data for **5-Chloro-2-ethylaniline** is not readily available in public domains.[2] However, its structure, containing both a chlorinated benzene ring and an aniline moiety, suggests a hazard profile that must be treated with significant caution. The closely related analogue, 5-Chloro-2-methylaniline, is classified with several significant hazards that should be considered as potential risks when handling the ethyl- derivative.

Potential Hazards (Inferred from 5-Chloro-2-methylaniline):

- Acute Toxicity: Harmful if swallowed or in contact with skin.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Carcinogenicity: Suspected of causing cancer.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Serious Eye Damage/Irritation: Causes serious eye irritation.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)
- Methemoglobinemia: Like many anilines, it may interfere with oxygen transport in the blood, leading to cyanosis (a bluish discoloration of the skin).[\[2\]](#)[\[4\]](#)[\[7\]](#)
- Aquatic Toxicity: Toxic to aquatic life with long-lasting effects.[\[3\]](#)[\[5\]](#)

The following table summarizes the GHS hazard classifications for the analogue 5-Chloro-2-methylaniline, which should be used as a precautionary reference.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Carcinogenicity	Category 2	H351: Suspected of causing cancer
Hazardous to the Aquatic Environment, Chronic	Category 2	H411: Toxic to aquatic life with long lasting effects

Physicochemical Properties

Understanding the physical and chemical properties of **5-Chloro-2-ethylaniline** is fundamental to its safe handling and storage. Due to limited data, properties of the related compound 5-Chloro-2-methylaniline are included for reference and are marked accordingly.

Property	Value
IUPAC Name	5-chloro-2-ethylaniline[8]
CAS Number	3843-97-8[1][8]
Molecular Formula	C ₈ H ₁₀ ClN[1][8]
Molecular Weight	155.63 g/mol [1]
Boiling Point	252.6°C at 760 mmHg[1]
Appearance	Clear yellow to light brown liquid after melting[7] [9]
Melting Point	22-27 °C (for 5-Chloro-2-methylaniline)[7]
Flash Point	160 °C (for 5-Chloro-2-methylaniline)[6][7]
Density	~1.17 g/cm ³ at 20 °C (for 5-Chloro-2-methylaniline)
Solubility	Soluble in hot alcohol (for 5-Chloro-2-methylaniline)[7][10]

Engineering Controls & Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is mandatory. Engineering controls form the primary barrier, supplemented by administrative controls and PPE.

Engineering Controls

- Chemical Fume Hood: All handling of **5-Chloro-2-ethylaniline**, including weighing, transferring, and preparation of solutions, must be conducted in a properly functioning chemical fume hood.[2]
- Ventilation: The laboratory must be well-ventilated to prevent the accumulation of vapors.[7]
- Safety Stations: A safety shower and eyewash station must be readily accessible and regularly tested.[11]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.^{[3][7]} A face shield should be used in situations with a higher risk of splashing.
- Skin Protection:
 - Gloves: Handle with chemical-impermeable gloves that satisfy EU Directive 89/686/EEC and the standard EN 374.^[7] Gloves must be inspected prior to use and replaced immediately if signs of degradation appear.
 - Protective Clothing: Wear a lab coat, long trousers, and closed-toe shoes. For larger quantities or tasks with a high risk of exposure, wear fire/flame resistant and impervious clothing.^{[3][7]}
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, use a full-face respirator with a filter type appropriate for ammonia and organic ammonia derivatives (e.g., Type K, Green, conforming to EN14387).^{[3][7]}

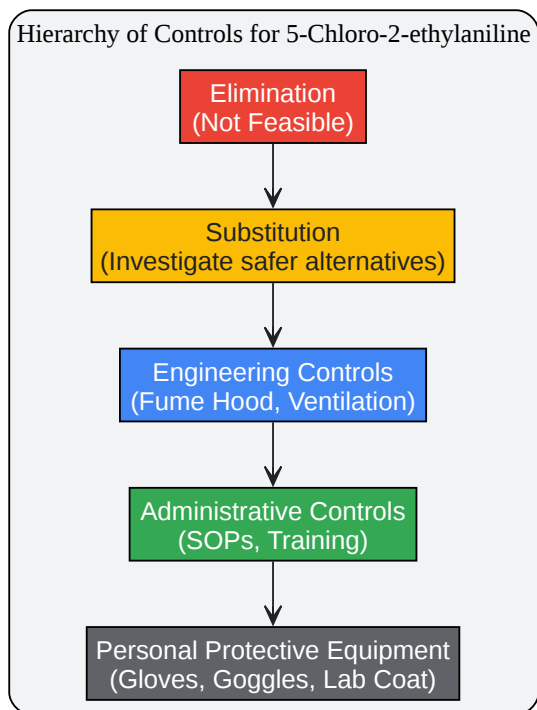


Fig 1. Hierarchy of controls for managing exposure risk.

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Caption: Fig 1. Hierarchy of controls for managing exposure risk.

Standard Operating Procedures for Safe Handling & Storage

Handling Protocol

- Pre-Handling: Read and understand this safety guide and the corresponding Safety Data Sheet (SDS). Obtain special instructions before use.[3][7] Ensure all necessary PPE is available and in good condition.

- **Work Area Preparation:** Conduct all work within a designated area inside a chemical fume hood. Cover the work surface with absorbent, disposable bench paper.
- **Transferring:** Use non-sparking tools for transfers.^[7] Since the melting point is near room temperature, the material may be a solid or liquid; handle accordingly. Avoid the formation and inhalation of aerosols or vapors.^[7]
- **Post-Handling:** Tightly close the container. Decontaminate all equipment and the work area.
- **Hygiene:** Wash hands and any exposed skin thoroughly after handling.^{[3][7]} Do not eat, drink, or smoke in the laboratory.^{[3][7]}

Storage Protocol

- **Container:** Store in the original, tightly closed container.^[7]
- **Location:** Keep in a dry, cool, and well-ventilated place.^[7] The storage area should be secure and locked.^{[6][7]}
- **Atmosphere:** This material is sensitive to light and air.^[3] For long-term stability and safety, store under an inert atmosphere (e.g., argon or nitrogen).^{[1][3]}
- **Incompatibilities:** Store away from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.^[3]

Emergency Response Protocols

Rapid and correct response to an emergency is critical. All personnel must be familiar with these procedures.

Spill Response

- **Evacuate:** Immediately evacuate personnel from the affected area.
- **Ventilate:** Ensure the area is well-ventilated, keeping upwind of the spill.
- **Control Ignition:** Remove all sources of ignition.^[7]
- **Don PPE:** Wear full personal protective equipment, including respiratory protection.

- Containment: Prevent further spillage or leakage if it is safe to do so. Do not let the chemical enter drains.[7]
- Clean-up: Absorb the spill with inert, non-combustible material (e.g., sand, vermiculite).
- Collection: Collect the material using non-sparking tools and place it into a suitable, closed, and labeled container for disposal.[7]
- Decontamination: Clean the spill area thoroughly.

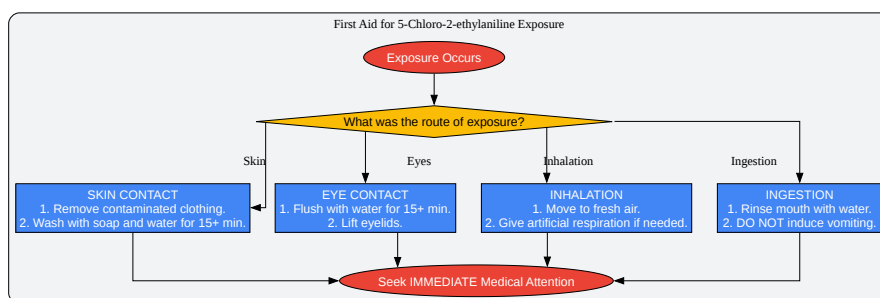


Fig 2. First aid response workflow for exposure incidents.

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Caption: Fig 2. First aid response workflow for exposure incidents.

First Aid Measures

- General Advice: Symptoms may be delayed.[6] Ensure medical personnel are aware of the material involved.
- Inhalation: Move the victim into fresh air.[7] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2][7]
- Skin Contact: Take off contaminated clothing immediately.[7] Wash off with soap and plenty of water for at least 15 minutes. Seek medical attention.[2][7]
- Eye Contact: Rinse with pure water for at least 15 minutes, also under the eyelids.[7] Seek immediate medical attention.[2][7]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting.[5][7] Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[7]

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[7] [12] Water spray can be used to cool closed containers.[12]
- Specific Hazards: Combustion may produce toxic gases, including nitrogen oxides (NO_x), carbon monoxide (CO), and hydrogen chloride (HCl).[3][12]
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][7][12]

Waste Disposal Considerations

Disposal of **5-Chloro-2-ethylaniline** and its contaminated materials must be handled with extreme care to prevent environmental contamination and ensure regulatory compliance.

- Regulatory Compliance: All disposal practices must adhere to applicable federal, state, and local regulations.[7]
- Environmental Protection: Discharge into the environment, including sewers and waterways, must be strictly avoided.[7]

- Disposal Method: The material should be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[7] Do not dispose of it in a standard landfill.[13]
- Containerization: Collect all waste material (including contaminated absorbents and PPE) in suitable, closed, and clearly labeled containers for disposal.[7]

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